

Chemo-Structural Profiling of 3-Chloro-5-ethylbenzoic Acid: A Technical Monograph

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Compound of Interest

Compound Name: 3-Chloro-5-ethylbenzoic acid

Cat. No.: B13626869

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Executive Summary

3-Chloro-5-ethylbenzoic acid (CAS 1261594-73-3) represents a critical halogenated aromatic scaffold in medicinal chemistry, particularly within the optimization of kinase inhibitors and G-protein coupled receptor (GPCR) modulators. Its structural utility lies in the meta-substitution pattern, where the chlorine atom provides metabolic stability and a handle for halogen bonding, while the ethyl group offers a lipophilic vector to fill hydrophobic pockets in target proteins without introducing excessive steric bulk.

This guide provides a definitive technical analysis of the molecule, establishing a self-validating synthetic protocol and rigorous analytical standards for researchers utilizing this building block in lead optimization.

Structural Determination & Physiochemical Properties[1]

The molecular architecture of **3-Chloro-5-ethylbenzoic acid** is defined by a 1,3,5-substitution pattern on the benzene ring. This "meta-meta" configuration is thermodynamically stable but

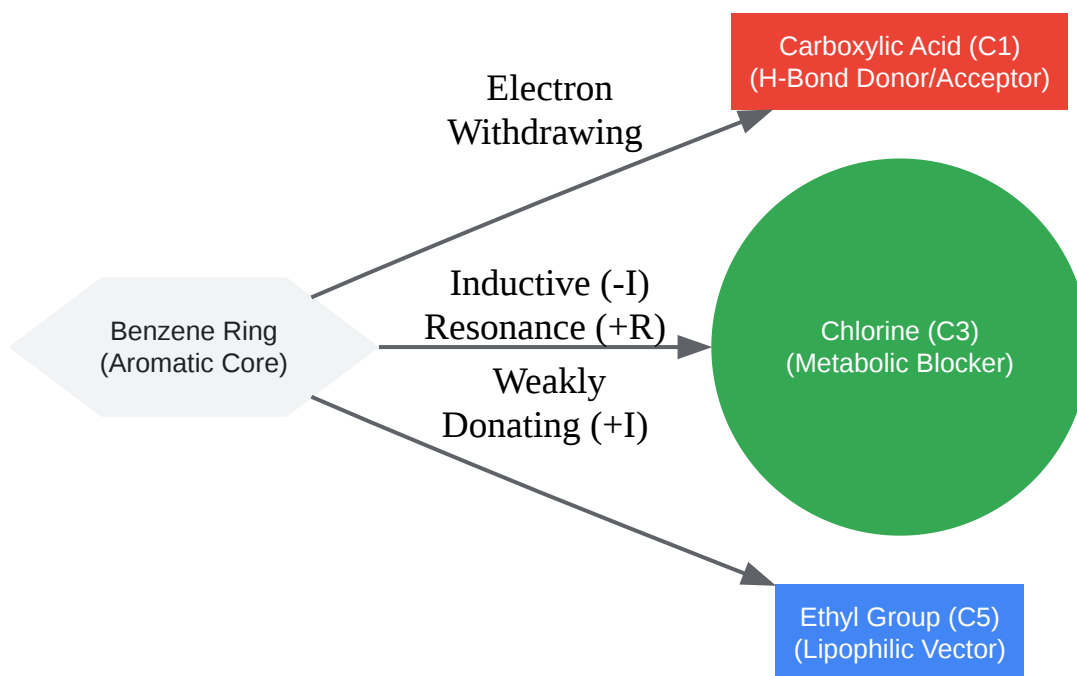
synthetically challenging to access via direct electrophilic aromatic substitution due to directing group conflicts.

Quantitative Data Profile

Property	Value	Unit	Method/Source
CAS Number	1261594-73-3	N/A	Chemical Registry
Molecular Formula	C ₉ H ₉ ClO ₂	N/A	Stoichiometry
Molecular Weight	184.62	g/mol	IUPAC Atomic Weights
Monoisotopic Mass	184.029	Da	High-Res MS Calculation
Exact Mass	184.0291	Da	Isotope Abundance
CLogP	3.2 ± 0.4	N/A	Predicted (Lipophilicity)
pKa (Acid)	3.75 ± 0.1	N/A	Predicted (COOH ionization)
H-Bond Donors	1	Count	COOH moiety
H-Bond Acceptors	2	Count	Carbonyl + Hydroxyl O
Rotatable Bonds	2	Count	Ethyl + Carboxyl

Structural Connectivity Diagram (DOT)

The following diagram illustrates the connectivity and functional logic of the molecule, highlighting the electronic effects of substituents.



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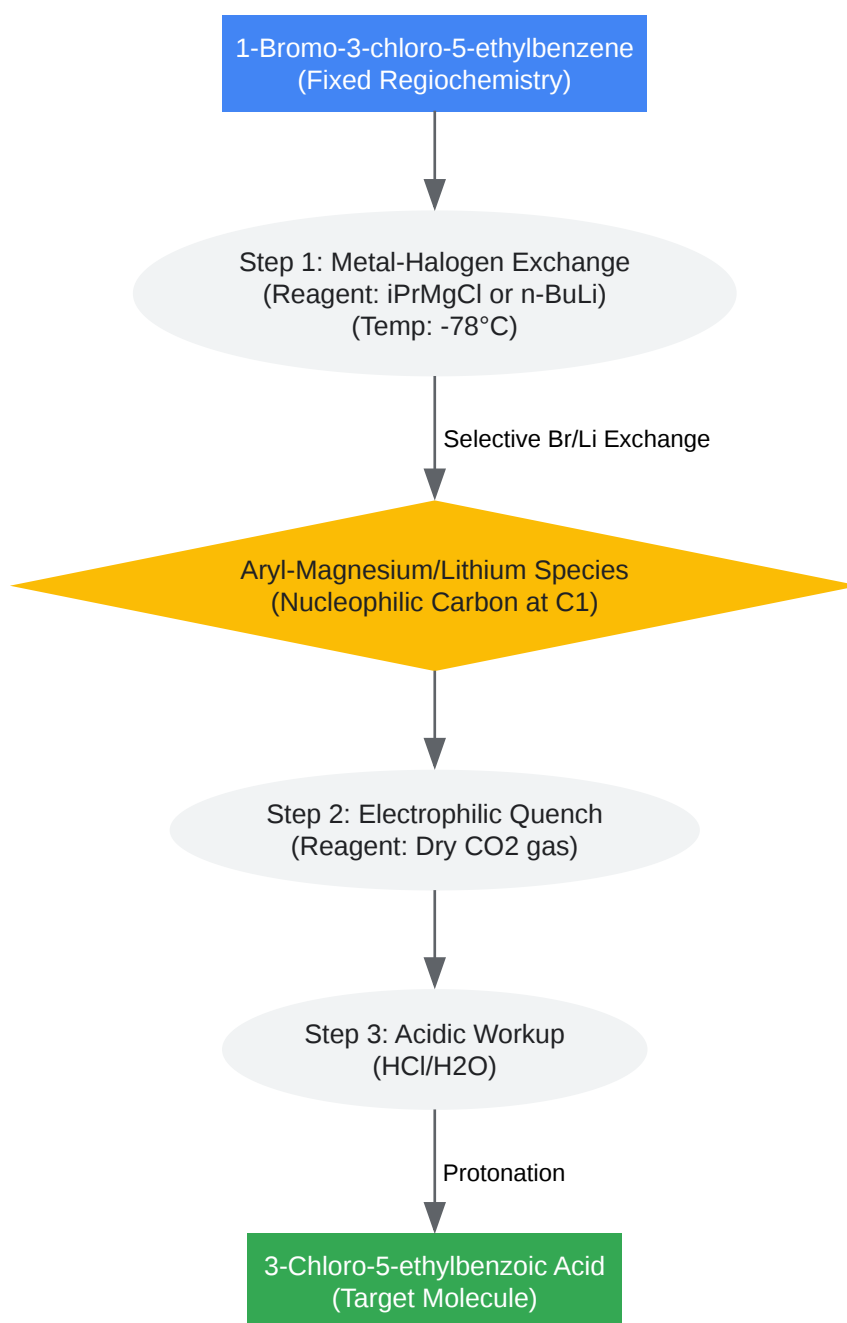
Figure 1: Structural connectivity map of **3-Chloro-5-ethylbenzoic acid**, detailing substituent electronic contributions.

Synthetic Methodology: The Self-Validating Protocol

Direct chlorination of 3-ethylbenzoic acid yields a mixture of isomers (ortho/para directing competition). Therefore, a regioselective approach is required. The most robust method for research-grade purity is the Carboxylation of 3-Chloro-5-ethylbromobenzene. This method is self-validating because the regiochemistry is fixed in the starting material.

Reaction Pathway

Starting Material: 1-Bromo-3-chloro-5-ethylbenzene (Commercially available or synthesized via Sandmeyer from 3-chloro-5-ethylaniline). Reagents: Isopropylmagnesium chloride (iPrMgCl) or n-Butyllithium (n-BuLi), Dry CO₂.



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Figure 2: Regioselective synthesis workflow via Metal-Halogen Exchange.

Step-by-Step Protocol

Safety Note: Organolithium reagents are pyrophoric. Perform all steps under an inert atmosphere (Argon/Nitrogen).

- Setup: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar and rubber septum. Flush with Argon.
- Dissolution: Add 1-Bromo-3-chloro-5-ethylbenzene (1.0 eq, 5 mmol) and dissolve in anhydrous Tetrahydrofuran (THF) (25 mL).
- Cooling: Cool the solution to -78°C using a dry ice/acetone bath. Allow 15 minutes for thermal equilibration.
- Exchange: Dropwise, add n-Butyllithium (1.1 eq, 2.5 M in hexanes) over 10 minutes.
 - Validation Point: The solution typically turns yellow/orange, indicating the formation of the aryllithium species.
 - Stir: Maintain at -78°C for 30 minutes.
- Quench: Bubble excess dry CO₂ gas (passed through a drying tube) into the reaction mixture for 15 minutes.
 - Observation: The reaction is exothermic; ensure the temperature does not spike. The color usually fades.
- Workup:
 - Allow the mixture to warm to room temperature.
 - Quench with 1N HCl (20 mL) to pH < 2.
 - Extract with Ethyl Acetate (3 x 20 mL).
 - Wash combined organics with Brine, dry over Na₂SO₄, and concentrate in vacuo.
- Purification: Recrystallize from Hexanes/Ethyl Acetate or purify via flash column chromatography (SiO₂, 0-30% EtOAc in Hexanes).

Analytical Validation (QC)

To ensure the integrity of the synthesized compound, the following analytical signatures must be verified.

Proton NMR (^1H -NMR)

Solvent: DMSO- d_6 or CDCl_3

The aromatic region is the key validator. A 1,3,5-substituted system will show three distinct singlets (or doublets with small meta-coupling, $J \sim 1\text{-}2\text{ Hz}$).

- δ 13.0 ppm (bs, 1H): Carboxylic Acid ($-\text{COOH}$). Disappears on D_2O shake.
- δ 7.85 ppm (t, $J=1.5\text{ Hz}$, 1H): Aromatic proton between COOH and Cl (H2). Most deshielded aromatic.
- δ 7.75 ppm (t, $J=1.5\text{ Hz}$, 1H): Aromatic proton between COOH and Et (H6).
- δ 7.50 ppm (t, $J=1.5\text{ Hz}$, 1H): Aromatic proton between Cl and Et (H4).
- δ 2.65 ppm (q, $J=7.6\text{ Hz}$, 2H): Methylene of Ethyl group ($-\text{CH}_2\text{CH}_3$).
- δ 1.20 ppm (t, $J=7.6\text{ Hz}$, 3H): Methyl of Ethyl group ($-\text{CH}_2\text{CH}_3$).

Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI), Negative Mode $[\text{M-H}]^-$.
- Expected Mass: 183.02 Da.
- Isotope Pattern: Chlorine signature is mandatory.
 - Peak A (183.0): 100% intensity.
 - Peak B (185.0): $\sim 32\%$ intensity (^{37}Cl isotope).
 - Failure Mode: If the $\text{M}+2$ peak is missing, the chlorine is absent.

Pharmaceutical Utility & Context

In drug discovery, **3-Chloro-5-ethylbenzoic acid** serves as a bioisostere for 3,5-disubstituted benzoic acids.

- **Lipophilic Efficiency (LipE):** The ethyl group increases lipophilicity (LogP) without adding polar surface area, potentially improving membrane permeability compared to methoxy or amide substituents.
- **Metabolic Stability:** The chlorine atom at the C3 position blocks metabolic oxidation (P450 hydroxylation) that might otherwise occur on the ring, forcing metabolism to the ethyl chain (benzylic oxidation) or the acid tail (glucuronidation).
- **Scaffold Use:** It is frequently converted to acyl chlorides or amides to generate libraries of kinase inhibitors, where the benzoic acid moiety mimics the adenine binding region of ATP.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13632632 (Related Isomer: 3-Chloro-5-methylbenzoic acid). Retrieved from [[Link](#)](Note: Used for physiochemical property extrapolation due to close structural similarity).
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